Eluxadoline-d3 Dihydrochloride: High-Fidelity Synthesis & Purification Guide[1][2]

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Compound of Interest

Compound Name: *Eluxadoline-d3 Dihydrochloride*

Cat. No.: *B13862492*

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Strategic Overview & Retrosynthetic Logic

Eluxadoline is a zwitterionic molecule containing a sterically hindered tertiary amide, an imidazole ring, and a substituted benzoic acid.[2] The synthesis of the d3-labeled variant requires a convergent strategy to maximize isotopic efficiency and prevent deuterium scrambling.

The "Late-Stage Assembly" Strategy

We utilize a Convergent Synthesis approach involving three key fragments. The deuterium label is introduced early in Fragment C (the benzoic acid moiety) via O-alkylation with Iodomethane-d3 (

).[1][2] This is superior to late-stage labeling, which risks side reactions on the complex imidazole/amide core.[2]

The Three Fragments:

- Fragment A (Amino Acid): (S)-2-((tert-butoxycarbonyl)amino)-3-(4-carbamoyl-2,6-dimethylphenyl)propanoic acid.[1][2]

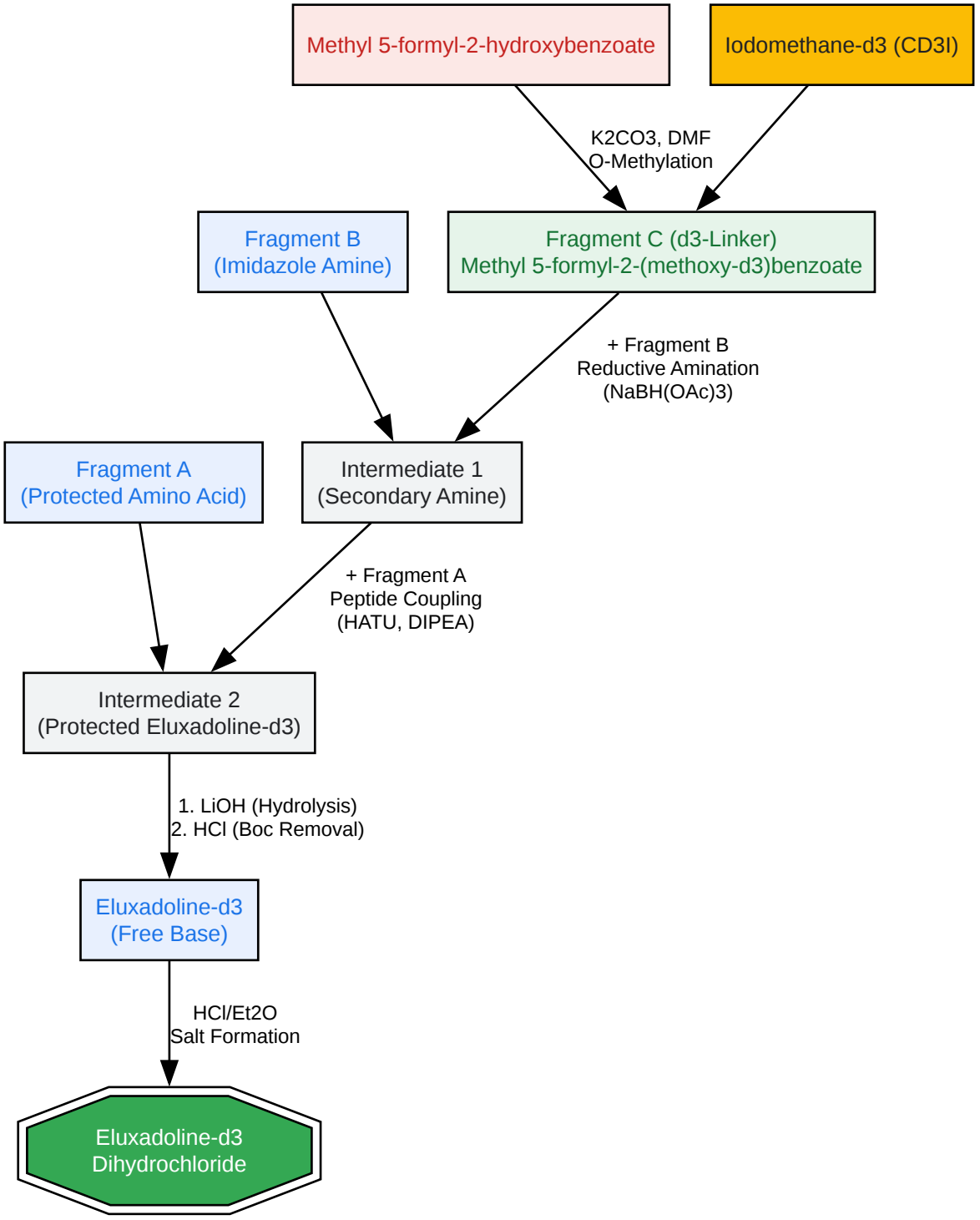
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- Fragment B (Amine): (S)-1-(4-phenyl-1H-imidazol-2-yl)ethanamine.[1][2]
- Fragment C (d3-Linker): Methyl 5-formyl-2-(methoxy-d3)benzoate.[1][2]

Synthesis Pathway Visualization

The following diagram outlines the logical flow from precursors to the final dihydrochloride salt.

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Caption: Convergent synthesis workflow for Eluxadoline-d3, highlighting the introduction of the deuterium label in Fragment C.

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Experimental Protocols

Step 1: Synthesis of Fragment C (The d3-Labeling Step)

Objective: Incorporate the deuterium label onto the phenolic oxygen. Reagents: Methyl 5-formyl-2-hydroxybenzoate, Iodomethane-d3 (

, >99.5% D), Potassium Carbonate (

), DMF.[1][2]

- Dissolution: Charge Methyl 5-formyl-2-hydroxybenzoate (1.0 eq) into a reactor with anhydrous DMF (10 vol).
- Base Addition: Add finely ground anhydrous

  (1.5 eq) under nitrogen atmosphere. Stir at 25°C for 30 min.
- Labeling: Cool to 0°C. Dropwise add Iodomethane-d3 (1.2 eq) to control the exotherm.
- Reaction: Warm to room temperature and stir for 4–6 hours. Monitor by TLC/HPLC for disappearance of phenol.
- Workup: Quench with water (30 vol). Extract with Ethyl Acetate (3x).[1][2] Wash organics with brine, dry over

  , and concentrate.[2]
- Yield: Expect ~90% yield of Methyl 5-formyl-2-(methoxy-d3)benzoate.

Step 2: Reductive Amination (Fragment B + C)

Objective: Form the secondary amine linkage between the imidazole and benzoate fragments. Reagents: Fragment C (d3-Linker), Fragment B (Imidazole Amine), Sodium Triacetoxyborohydride (

), DCE (Dichloroethane).[1][2]

- Imine Formation: Dissolve Fragment C (1.0 eq) and Fragment B (1.0 eq) in DCE (15 vol). Add Acetic Acid (1.0 eq) to catalyze imine formation.[1][2] Stir for 2 hours at 25°C.

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- Reduction: Cool to 0°C. Add

  (1.5 eq) portion-wise.

- Reaction: Stir overnight at room temperature.

- Workup: Quench with saturated

  . Extract with DCM.[1][2]

- Purification: The secondary amine intermediate is often oily.[2] Purify via Flash Chromatography (DCM/MeOH gradient) to remove unreacted aldehyde.

Step 3: Peptide Coupling (Fragment A + Intermediate)

Objective: Create the sterically hindered tertiary amide bond.[2] Reagents: Fragment A (Protected Amino Acid), HATU (Coupling Agent), DIPEA (Base), DMF.[1][2]

- Activation: Dissolve Fragment A (1.1 eq) in DMF (10 vol). Add HATU (1.2 eq) and DIPEA (2.5 eq). Stir for 15 min to activate the acid.

- Coupling: Add the Secondary Amine from Step 2 (1.0 eq) dissolved in DMF.

- Reaction: Stir at 40°C for 12–24 hours. Note: Elevated temperature is often required due to steric hindrance at the N-methyl/benzyl site.[1][2]

- Workup: Dilute with water, extract with EtOAc. Wash with 5% LiCl solution (to remove DMF) and brine.[1][2]

Step 4: Global Deprotection & Isolation

Objective: Remove the Boc group and hydrolyze the methyl ester to yield the zwitterionic free base.

- Ester Hydrolysis: Dissolve the coupled product in THF/Water (4:1). Add LiOH (3.0 eq).[1][2] Stir at 25°C until the methyl ester is cleaved (LC-MS check).

- Boc Removal: Acidify the mixture to pH 2 with 4M HCl in Dioxane. Stir for 2 hours to remove the Boc group.

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- Neutralization: Adjust pH to ~6.5–7.0 using NaOH. Eluxadoline-d3 Free Base will precipitate or can be extracted into n-Butanol.[1][2]
- Isolation: Evaporate solvents to obtain the crude Free Base.

Purification & Salt Formation (Dihydrochloride)[1][2][3]

The "Dihydrochloride" form is critical for stability and solubility. Direct salt formation from crude material often traps impurities.[1][2] A two-stage purification is required.[1][2]

Stage A: Preparative HPLC Purification

System: C18 Reverse Phase Column.[1][2] Mobile Phase A: Water + 0.1% TFA.[1][2] Mobile Phase B: Acetonitrile + 0.1% TFA.[1][2] Gradient: 5% B to 60% B over 20 mins.

- Inject crude Eluxadoline-d3.[1][2]
- Collect fractions corresponding to the product mass (

  peak).[2]
- Lyophilize fractions to obtain Eluxadoline-d3 TFA salt.

Stage B: Conversion to Dihydrochloride Salt

Protocol:

- Free Basing: Dissolve the TFA salt in EtOAc.[2] Wash with saturated ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">

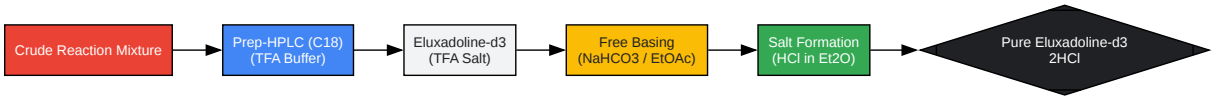
  to generate the free base. Dry the organic layer.[2][3]
- Salt Formation: Dissolve the free base in a minimum amount of anhydrous Ethanol or Methanol.
- Acid Addition: Add 2.2 equivalents of HCl in Diethyl Ether (2M) dropwise at 0°C.

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- Precipitation: Add excess Diethyl Ether or MTBE as an antisolvent to induce crystallization. [1][2]
- Filtration: Filter the white solid under Nitrogen (hygroscopic).[2]
- Drying: Dry in a vacuum oven at 40°C over

  for 24 hours.

Purification Workflow Diagram



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Caption: Two-stage purification process ensuring removal of organic impurities before final salt formation.[1][2]

Analytical Validation (QC)

To ensure the material meets "Reference Standard" grade, the following criteria must be met:

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Test	Method	Acceptance Criteria
Isotopic Purity	LC-MS (SIM Mode)	d3 incorporation > 99.0%; d0 < 0.5%
Chemical Purity	HPLC (UV 254nm)	> 98.0%
Identity	1H-NMR (DMSO-d6)	Confirm loss of O-Methyl singlet; Appearance of d3-silent region.[1][2]
Counterion	Ion Chromatography	Chloride content: 11.0% – 13.0% (Theoretical for 2HCl)
Water Content	Karl Fischer	< 5.0% (Material is hygroscopic)

Key NMR Diagnostic: In non-deuterated Eluxadoline, the methoxy group appears as a sharp singlet around

3.7–3.8 ppm.[2] In Eluxadoline-d3, this peak must be absent.[1][2]

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